

# Butamirate citrate plasma elimination half-life

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## Compound Focus: Butamirate Citrate

CAS No.: 18109-81-4

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## Reported Half-Life of Butamirate Citrate

The table below summarizes the key pharmacokinetic parameters for **butamirate citrate** and its metabolites from the available data:

| Subject of Measurement                          | Reported Half-Life (Mean Values) | Formulation                  | Source / Context               |
|---|----------------------------------|------------------------------|--------------------------------|
| <b>Butamirate Citrate (Parent Drug)</b>         | 6 hours [1]                      | Syrup                        | Pharmaceutical Compendia       |
| <b>Butamirate Citrate (Parent Drug)</b>         | ~13 hours [2] [3]                | Sustained-Release Tablet     | Product Monograph (Meera)      |
| <b>2-Phenylbutyric Acid (Active Metabolite)</b> | 26 - 28 hours [4]                | Syrup, Tablet, Oral Solution | Clinical Pharmacokinetic Study |

This discrepancy occurs because **butamirate citrate** is rapidly metabolized. One clinical study noted that the parent drug is quickly hydrolyzed and is not detectable in plasma, while its metabolites have a much longer half-life [5] [4]. Therefore, the ~13-hour value likely reflects the slow release from a sustained-release formulation [2], while the 26-28 hour value pertains to the active metabolites that are responsible for the prolonged therapeutic effect [4].

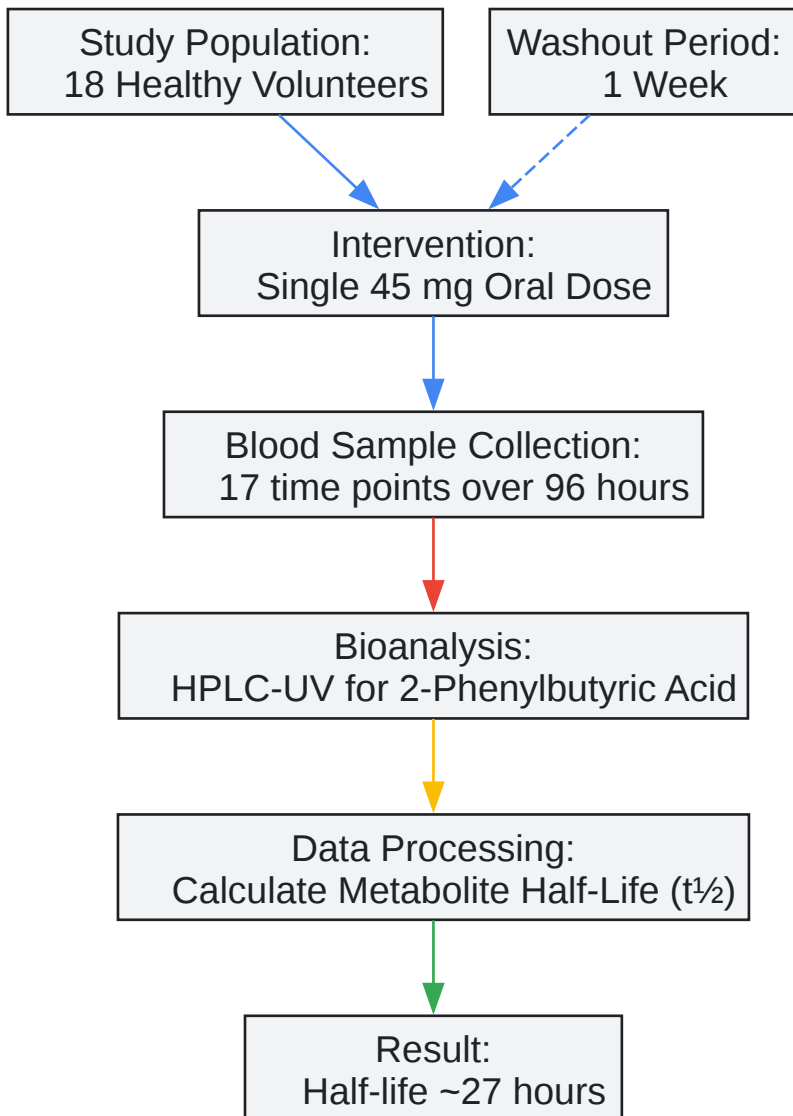
## Experimental Protocol for Pharmacokinetic Analysis

The data in the table above, particularly the 26-28 hour half-life for metabolites, comes from a robust clinical trial design. Here is the detailed methodology from that study [4]:

- **Study Design:** Two randomized, two-way crossover studies.
- **Participants:** 18 healthy adult volunteers.
- **Dosage:** Single 45 mg dose of **butamirate citrate**.
- **Formulations Tested:** Syrup vs. syrup, and tablet vs. oral solution.
- **Blood Sampling:** 17 blood samples were drawn from each volunteer within 96 hours after dosing.
- **Washout Period:** 1 week between successive drug doses to eliminate carryover effects.
- **Bioanalytical Method:** The plasma concentration of the main metabolite, **2-phenylbutyric acid**, was determined using a validated reversed-phase High-Performance Liquid Chromatography (HPLC) method with UV detection.
- **Pharmacokinetic Calculation:** The elimination half-life ( $t_{1/2}$ ) was calculated from the metabolite's plasma concentration-time profile.

This workflow for determining the half-life of butamirate's metabolites can be summarized as follows:

## Workflow for Metabolite Half-Life Determination



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## Key Implications for Research and Development

The pharmacokinetic data reveals two critical points for professionals:

- **Focus on Metabolites:** The therapeutic activity of **butamirate citrate** is largely due to its active metabolites (2-phenylbutyric acid and diethylaminoethoxyethanol), which have a significantly longer half-life than the parent drug [2] [4]. Any pharmacokinetic or pharmacodynamic modeling must account for these metabolites.

- **Formulation Impact:** The difference in half-life between the syrup (parent drug: 6 hours) and sustained-release tablet (parent drug: ~13 hours) demonstrates how formulation can be used to modulate the drug's release profile and maintain stable plasma levels [1] [2].

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## References

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